

CAS number 7148-07-4 properties and uses

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Compound of Interest

Compound Name: **1-Pyrrolidino-1-cyclopentene**

Cat. No.: **B128113**

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An In-Depth Technical Guide to 1-(1-Cyclopenten-1-yl)pyrrolidine (CAS 7148-07-4)

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of 1-(1-cyclopenten-1-yl)pyrrolidine, CAS number 7148-07-4. The content is tailored for researchers, scientists, and professionals in drug development, focusing on the compound's role as a key synthetic intermediate.

Introduction

1-(1-Cyclopenten-1-yl)pyrrolidine is a cyclic enamine widely utilized in organic synthesis. It is not recognized for intrinsic biological activity but serves as a crucial nucleophilic building block for the construction of complex molecular architectures. Its primary utility lies in its function as a stable and easily handled enamine, enabling selective α -alkylation and α -acylation of the parent ketone, cyclopentanone. This reactivity is fundamental to its application in the synthesis of several active pharmaceutical ingredients (APIs), including the angiotensin-converting enzyme (ACE) inhibitor Ramipril and the marine alkaloid Halichlorine, an inhibitor of Vascular Cell Adhesion Molecule-1 (VCAM-1) expression. This guide details its properties, synthesis, and key applications, providing protocols for its preparation and subsequent use in synthetically important reactions.

Chemical and Physical Properties

1-(1-Cyclopenten-1-yl)pyrrolidine is a flammable, clear to light yellow liquid. It is sensitive to moisture and air, necessitating storage under an inert atmosphere such as dry nitrogen^[1]. Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	7148-07-4	[2] [3]
Molecular Formula	C ₉ H ₁₅ N	[2] [3]
Molecular Weight	137.22 g/mol	[3]
Appearance	Clear yellow to brown liquid	[4]
Boiling Point	100-110 °C at 15 mmHg	[4]
Density	0.941 g/mL at 25 °C	
Refractive Index (n ₂₀ /D)	1.5155	
Flash Point	47 °C (116.6 °F) - closed cup	[4]
Storage Temperature	2-8 °C	[4]
pKa (Predicted)	8.90 ± 0.20	
LogP (Predicted)	2.27	

Synonyms: N-(1-Cyclopenten-1-yl)pyrrolidine, 1-Pyrrolidinocyclopentene, Cyclopentanone pyrrolidine enamine[\[5\]](#).

Synthesis and Experimental Protocols

The most common and efficient method for preparing 1-(1-cyclopenten-1-yl)pyrrolidine is the acid-catalyzed condensation of cyclopentanone with pyrrolidine, with azeotropic removal of water to drive the reaction to completion[\[1\]](#).

Experimental Protocol: Synthesis of 1-(1-Cyclopenten-1-yl)pyrrolidine

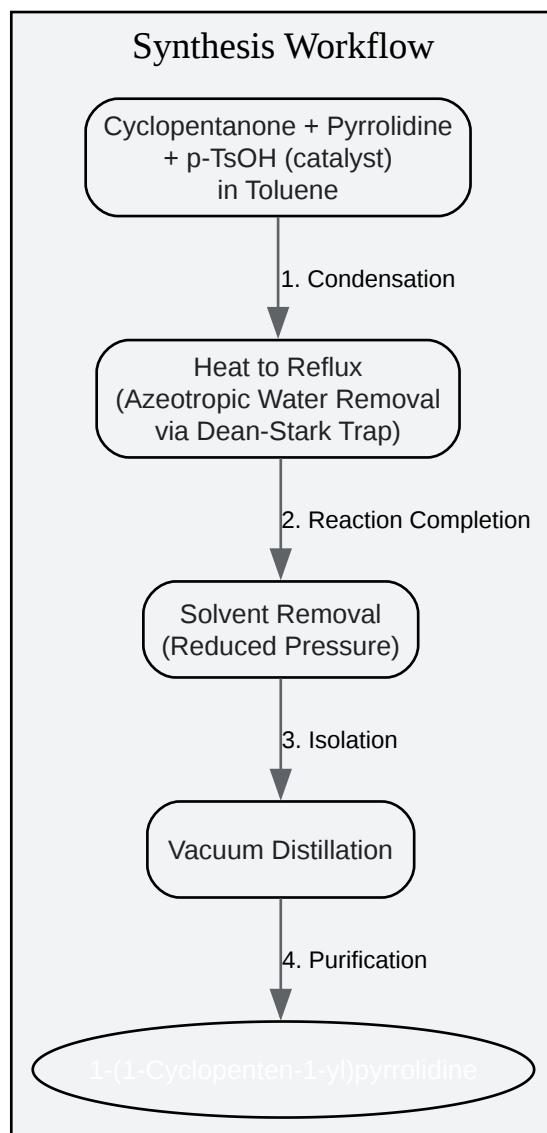
Materials:

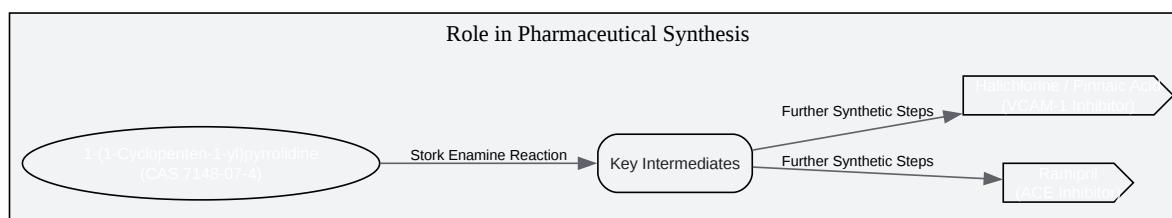
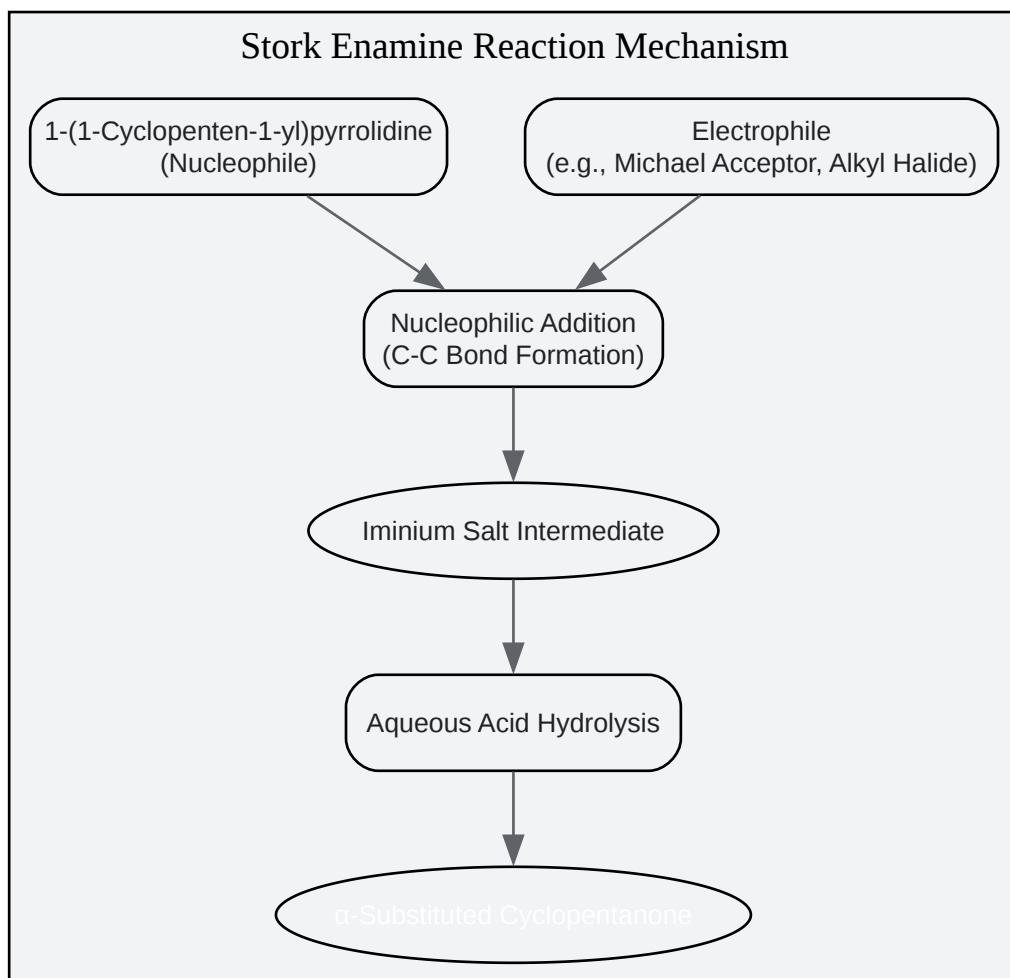
- Cyclopentanone (1.0 mol)
- Pyrrolidine (1.5 mol)[\[6\]](#)

- p-Toluenesulfonic acid monohydrate (catalytic amount, e.g., 0.05 mol)[6]
- Toluene (as solvent)

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add cyclopentanone, pyrrolidine, p-toluenesulfonic acid, and toluene[6].
- Heat the mixture to reflux (approximately 110 °C)[6]. Water will be removed azeotropically and collected in the Dean-Stark trap.
- Monitor the reaction by TLC until the starting ketone is consumed (typically 4-6 hours)[7].
- Cool the reaction mixture to room temperature.
- Remove the solvent (toluene) under reduced pressure[6].
- Purify the crude product by vacuum distillation to yield 1-(1-cyclopenten-1-yl)pyrrolidine as a colorless to pale yellow oil[6]. A typical reported yield is 94.6%[6].





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